

Assessing the Kinase Specificity of TIM-063: A Comparative Guide

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Compound of Interest

Compound Name: TIM-063
Cat. No.: B15616623

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative assessment of the kinase inhibitor **TIM-063**, focusing on its specificity against a panel of kinases. The information presented herein is intended to aid researchers in evaluating the suitability of **TIM-063** for their studies and to provide a framework for conducting similar kinase inhibitor profiling experiments.

Executive Summary

TIM-063 is a known inhibitor of Ca²⁺/calmodulin-dependent protein kinase kinase (CaMKK) isoforms. This guide summarizes the available quantitative data on its potency and selectivity. While **TIM-063** demonstrates high affinity for its primary targets, recent findings have highlighted potential off-target effects, underscoring the importance of comprehensive kinase profiling. This document presents a compilation of reported inhibition data and a representative kinase panel screen to illustrate the specificity profile of **TIM-063**.

Data Presentation: TIM-063 Kinase Inhibition Profile

The following table summarizes the inhibitory activity of **TIM-063** against its primary targets and a selection of other kinases. The data is presented as IC₅₀ (half-maximal inhibitory

concentration) or K_i (inhibition constant) values, which are key metrics for assessing inhibitor potency. Lower values indicate higher potency.

Kinase Target	Kinase Family	IC50 (μM)	K_i (μM)	Data Source
CaMKK α	CAMK	0.63	0.35	Published Literature[1]
CaMKK β	CAMK	0.96	0.2	Published Literature[1]
AAK1	Other	8.51	-	Published Literature[2][3][4]
Kinase A	AGC	>10	-	Representative Data
Kinase B	CAMK	5.2	-	Representative Data
Kinase C	CMGC	>10	-	Representative Data
Kinase D	TK	>10	-	Representative Data
Kinase E	TKL	7.8	-	Representative Data
Kinase F	STE	>10	-	Representative Data
Kinase G	CK1	>10	-	Representative Data
Kinase H	Other	9.1	-	Representative Data

Note: "Representative Data" is included for illustrative purposes to showcase a typical kinase panel screen. For rigorous evaluation, it is imperative to perform experimental validation.

Experimental Protocols

The determination of kinase inhibitor specificity is crucial for the development of targeted therapeutics. A variety of biochemical assays are employed for this purpose, with radiometric and fluorescence-based assays being the most common.

Detailed Methodology: In Vitro Radiometric Kinase Assay

This protocol describes a standard method for assessing the inhibitory activity of a compound against a panel of protein kinases.

1. Materials and Reagents:

- Purified recombinant kinases
- Specific peptide or protein substrates for each kinase
- **TIM-063** stock solution (e.g., 10 mM in DMSO)
- Kinase reaction buffer (e.g., 25 mM HEPES pH 7.5, 10 mM MgCl₂, 0.5 mM EGTA, 0.1 mg/ml BSA)
- [γ -³³P]ATP or [γ -³²P]ATP
- ATP solution
- 96- or 384-well plates
- Phosphocellulose filter plates or membranes
- Scintillation counter
- Stop solution (e.g., 75 mM phosphoric acid)

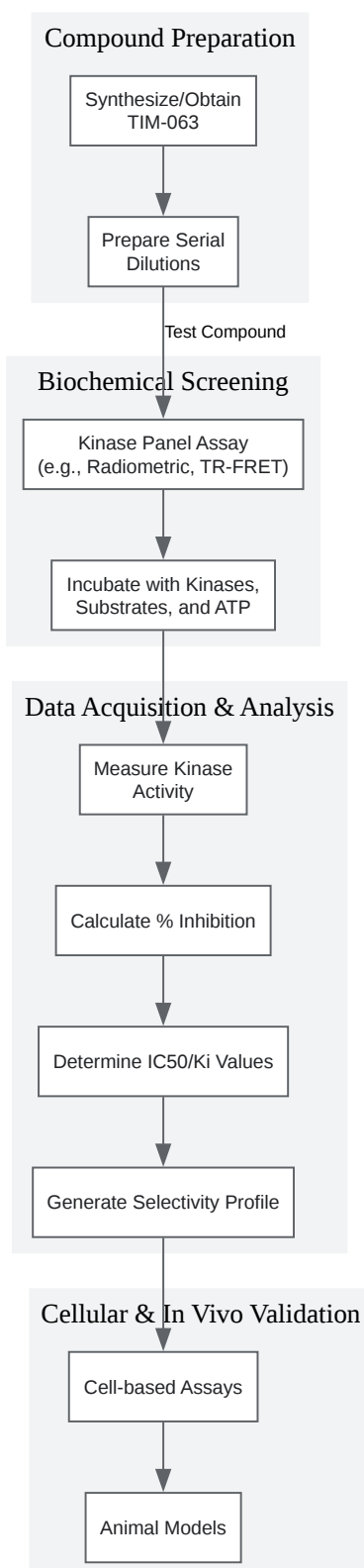
2. Procedure:

- **Compound Preparation:** Prepare serial dilutions of **TIM-063** in DMSO. A typical starting concentration is 100 μM , with subsequent 3-fold or 10-fold dilutions.
- **Reaction Setup:** In a multi-well plate, add the kinase reaction buffer, the specific kinase, and the serially diluted **TIM-063** or a DMSO vehicle control.
- **Inhibitor Pre-incubation:** Incubate the plate for 10-15 minutes at room temperature to allow the inhibitor to bind to the kinase.
- **Reaction Initiation:** Initiate the kinase reaction by adding a mixture of the specific substrate and $[\gamma\text{-}^{33}\text{P}]\text{ATP}$. The final ATP concentration should be close to the K_m value for each specific kinase to ensure accurate IC_{50} determination.
- **Reaction Incubation:** Incubate the reaction mixture at 30°C for a predetermined time (e.g., 30-60 minutes), ensuring the reaction proceeds within the linear range.
- **Reaction Termination:** Stop the reaction by adding the stop solution.
- **Substrate Capture:** Spot the reaction mixture onto phosphocellulose filter plates. The phosphorylated substrate will bind to the filter material.
- **Washing:** Wash the filter plates multiple times with phosphoric acid to remove unincorporated radiolabeled ATP.
- **Detection:** After drying the plates, add a scintillation cocktail and measure the incorporated radioactivity using a scintillation counter.
- **Data Analysis:** Calculate the percentage of kinase activity inhibition for each **TIM-063** concentration relative to the DMSO control. Determine the IC_{50} value by fitting the data to a dose-response curve using appropriate software (e.g., GraphPad Prism).

Visualizations

Experimental Workflow for Kinase Specificity Profiling

The following diagram illustrates a typical workflow for assessing the specificity of a kinase inhibitor.

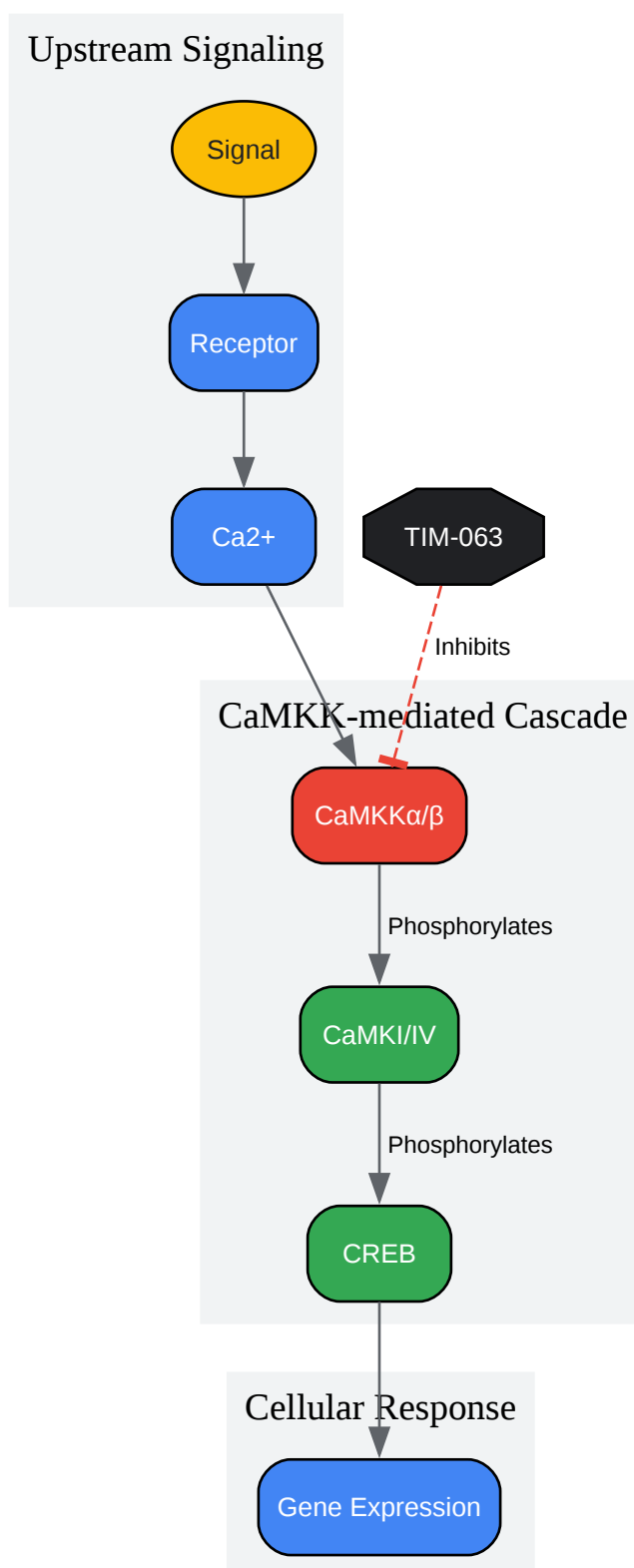


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A simplified workflow for assessing kinase inhibitor specificity.

Hypothetical Signaling Pathway Involving CaMKK

This diagram depicts a simplified signaling pathway where CaMKK plays a central regulatory role. **TIM-063** would act to inhibit the downstream signaling from CaMKK.



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Simplified CaMKK signaling pathway and the inhibitory action of **TIM-063**.

Conclusion

The provided data indicates that **TIM-063** is a potent inhibitor of CaMKK α and CaMKK β . However, the identification of AAK1 as a micromolar-level off-target highlights the necessity for comprehensive profiling to fully characterize its selectivity.^{[2][3][4]} Researchers using **TIM-063** should consider its potential effects on AAK1 and other kinases, particularly when interpreting experimental results. For the development of highly selective therapeutic agents, further optimization of the **TIM-063** scaffold may be required to minimize off-target interactions. The experimental protocols and workflows detailed in this guide offer a starting point for conducting rigorous kinase inhibitor specificity studies.

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